

# Morazone Hydrochloride: Safe Handling and Disposal Protocol[1]

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: Morazone hydrochloride

CAS No.: 50321-35-2

Cat. No.: B1428573

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## Executive Summary & Chemical Profile

**Morazone hydrochloride** (CAS: 50321-35-2) is a pyrazolone-derived non-steroidal anti-inflammatory drug (NSAID) and analgesic.[1] While historically used for pain management, it presents unique disposal challenges due to its metabolic pathway; Morazone metabolizes into phenmetrazine, a Schedule II controlled substance (stimulant) in the United States.

Consequently, disposal procedures must address two critical risks: acute toxicity (H300) and diversion potential. This guide outlines a self-validating disposal workflow that exceeds standard regulatory minimums to ensure absolute safety and compliance.

## Chemical Safety Data (Key Parameters)

| Parameter         | Specification                                                   | Implications for Disposal                                         |
|-------------------|-----------------------------------------------------------------|-------------------------------------------------------------------|
| CAS Number        | 50321-35-2                                                      | Unique identifier for waste manifesting.[2]                       |
| Molecular Formula | C <sub>23</sub> H <sub>28</sub> ClN <sub>3</sub> O <sub>2</sub> | Organic nitrogenous compound; requires high-temp incineration.[2] |
| GHS Hazard        | Danger (H300, H336)                                             | Fatal if swallowed. May cause drowsiness.[2]                      |
| RCRA Status       | Non-Listed* (See Section 2)                                     | Treat as Hazardous Waste due to acute toxicity.[2]                |
| DOT Shipping      | UN 2811, Toxic solid, organic, n.o.s.[2]                        | Requires Class 6.1 labeling during transport.[2][3]               |
| Solubility        | Soluble in water, methanol                                      | Do not flush. High mobility in aquatic environments.[2]           |

## Regulatory Framework & Waste Classification[2][5][6][7]

### The "Non-Listed" Trap

Morazone HCl is not explicitly listed on the EPA's RCRA P-list or U-list. However, relying solely on this absence is a common compliance error.

- **Toxicity Characteristic:** Due to its "Fatal if swallowed" (H300) classification, Morazone waste must be evaluated for toxicity.
- **Best Practice:** Regardless of TCLP results, treat Morazone HCl as RCRA Hazardous Waste.
- **Diversion Risk:** Because it metabolizes to a Schedule II substance, waste containers must be secured against tampering, similar to "Controlled Substance" protocols, even if Morazone itself is unscheduled in your specific jurisdiction.[2]

## Personal Protective Equipment (PPE) Matrix

Before handling waste containers, verify the following PPE is donned:

- Respiratory: N95 or P100 particulate respirator (minimum). If handling bulk powder (>10g), use a powered air-purifying respirator (PAPR).
- Dermal: Double nitrile gloves (0.11 mm min. thickness).
- Ocular: Chemical splash goggles.
- Body: Tyvek® lab coat or disposable coveralls to prevent particulate migration.

## Step-by-Step Disposal Protocol

### Phase A: Waste Segregation

Crucial Rule: Never mix Morazone HCl with oxidizers (e.g., nitrates, peroxides). Pyrazolone derivatives can react vigorously with strong oxidizers.

#### 1. Solid Waste (Pure Substance or Spill Cleanup)

- Containment: Place solid Morazone HCl into a clear, sealable polyethylene bag (4 mil thickness).
- Secondary Containment: Place the sealed bag into a Black (RCRA Hazardous) or Blue (Pharmaceutical Waste) wide-mouth drum, depending on your facility's specific waste hauler contracts.
  - Note: Ensure the container is rated for UN 2811 (Toxic Solids).[3]
- Labeling: Affix a hazardous waste label immediately.
  - Text: "Hazardous Waste - Toxic Solid - **Morazone Hydrochloride**."
  - Hazard Code: Class 6.1.

#### 2. Liquid Waste (Stock Solutions)

- Absorption: Do not pour free liquids into solid waste bins. Absorb small volumes (<500 mL) onto vermiculite or ground corncob bedding.

- Bulk Liquids: Collect in a dedicated "Aqueous Toxic" waste carboy.
  - pH Check: Ensure pH is neutral (6-8) to prevent degradation into unknown byproducts before pickup.

### 3. Empty Containers

- Triple Rinse: Triple rinse the original glass vial with a suitable solvent (methanol or water).
- Rinsate Disposal: Collect all rinsate as Liquid Hazardous Waste (see above). Do not pour rinsate down the drain.
- Defacing: Deface the label and dispose of the glass vial in the "Glass/Sharps" container.

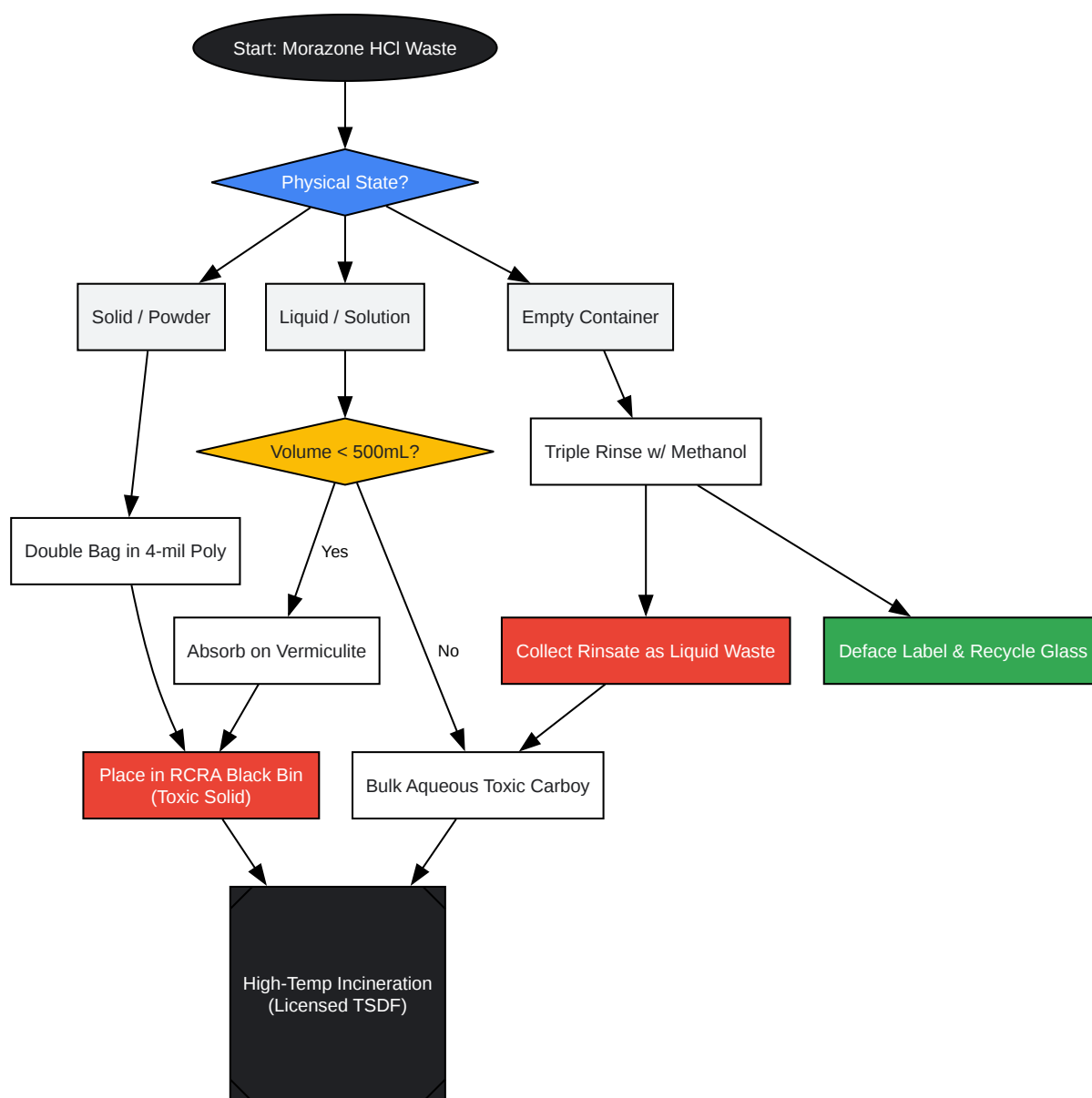
## Phase B: Destruction Method

The only acceptable destruction method for Morazone HCl is High-Temperature Incineration at a licensed TSDF (Treatment, Storage, and Disposal Facility).

- Temperature:  $>1000^{\circ}\text{C}$ .
- Reasoning: Chemical oxidation or landfilling is insufficient due to the stability of the pyrazolone ring and the risk of leaching toxic metabolites into groundwater.

## Visual Workflow: Decision Logic

The following diagram illustrates the decision logic for disposing of Morazone HCl, ensuring no "gray areas" lead to improper drain disposal.



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Figure 1: Decision tree for Morazone HCl waste streams, prioritizing incineration and zero environmental release.[2]

## Emergency Spill Response

In the event of a powder spill outside a containment hood:

- Evacuate: Clear the immediate area (10 ft radius).
- PPE Up: Don N95 mask and double gloves immediately.
- Dampen: Gently cover the powder with paper towels dampened with water to prevent dust generation. Do not dry sweep.
- Scoop: Use a plastic scoop to lift the damp towels and powder into a waste bag.
- Clean: Wipe the surface with a soap/water solution 3 times.

## References

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- United States Environmental Protection Agency (EPA). (2023). Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR Part 261.[4] Retrieved from [\[Link\]](#)
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## Sources

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